

Physical properties of MgS: melting point, density, appearance

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Compound of Interest

Compound Name: *Magnesium monosulfide*

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Core Physical Properties of Magnesium Sulfide (MgS)

This technical guide provides a detailed overview of the fundamental physical properties of Magnesium Sulfide (MgS), including its melting point, density, and appearance. The information is curated for researchers, scientists, and professionals in drug development who may utilize MgS in various applications.

Summary of Physical Properties

The key physical characteristics of Magnesium Sulfide are summarized in the table below, offering a comparative look at the data sourced from various technical resources.

Physical Property	Value	Notes	Citations
Melting Point	>2000 °C (decomposes)	Magnesium Sulfide has a very high melting point and decomposes upon melting.	[1][2][3][4][5][6][7][8][9]
	~2380 °C	Some sources provide a more specific, albeit approximate, value.	[10]
Density	2.68 g/cm ³		[1]
2.84 g/cm ³	This value is consistently reported across multiple sources.		[2][3][4][7][8][11]
2.98 g/cm ³		[10]	
Appearance	White to pale red-brown powder or crystalline solid.	The color variation is often attributed to the purity of the compound.	[1][2][3][4]
Colorless to brown crystal powder.	Pure MgS is a white crystalline substance, while impure forms appear as a reddish-brown powder.		[2][7][12]
Red-brown cubic crystals.		[6][8][9][11]	

Experimental Protocols for Property Determination

While specific, detailed experimental protocols for determining the physical properties of MgS are not readily available in the surveyed literature due to its high melting point and reactivity,

the following sections describe the general methodologies that would be employed for such characterizations.

Melting Point Determination

The determination of a substance's melting point is a fundamental technique for identification and purity assessment. For a high-melting-point solid like MgS, specialized equipment is necessary.

- **Capillary Method (for lower melting solids):** A common method involves packing a small amount of the powdered solid into a capillary tube and heating it in a controlled manner, often in a melting point apparatus like a Mel-Temp or Thiele tube.[13][14][15] The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point range.[13] For MgS, this method would require a high-temperature apparatus capable of reaching over 2000 °C.
- **High-Temperature Techniques:** For materials with extremely high melting points, techniques such as laser heating coupled with pyrometry are often used. These methods allow for localized heating to very high temperatures while the temperature is measured optically.

Challenges with MgS: The primary challenge in determining the melting point of MgS is its extremely high value, which is beyond the range of standard laboratory equipment.

Furthermore, its tendency to decompose at its melting point requires a controlled atmosphere to prevent reactions with oxygen or other gases.[1][3][6][9]

Density Determination

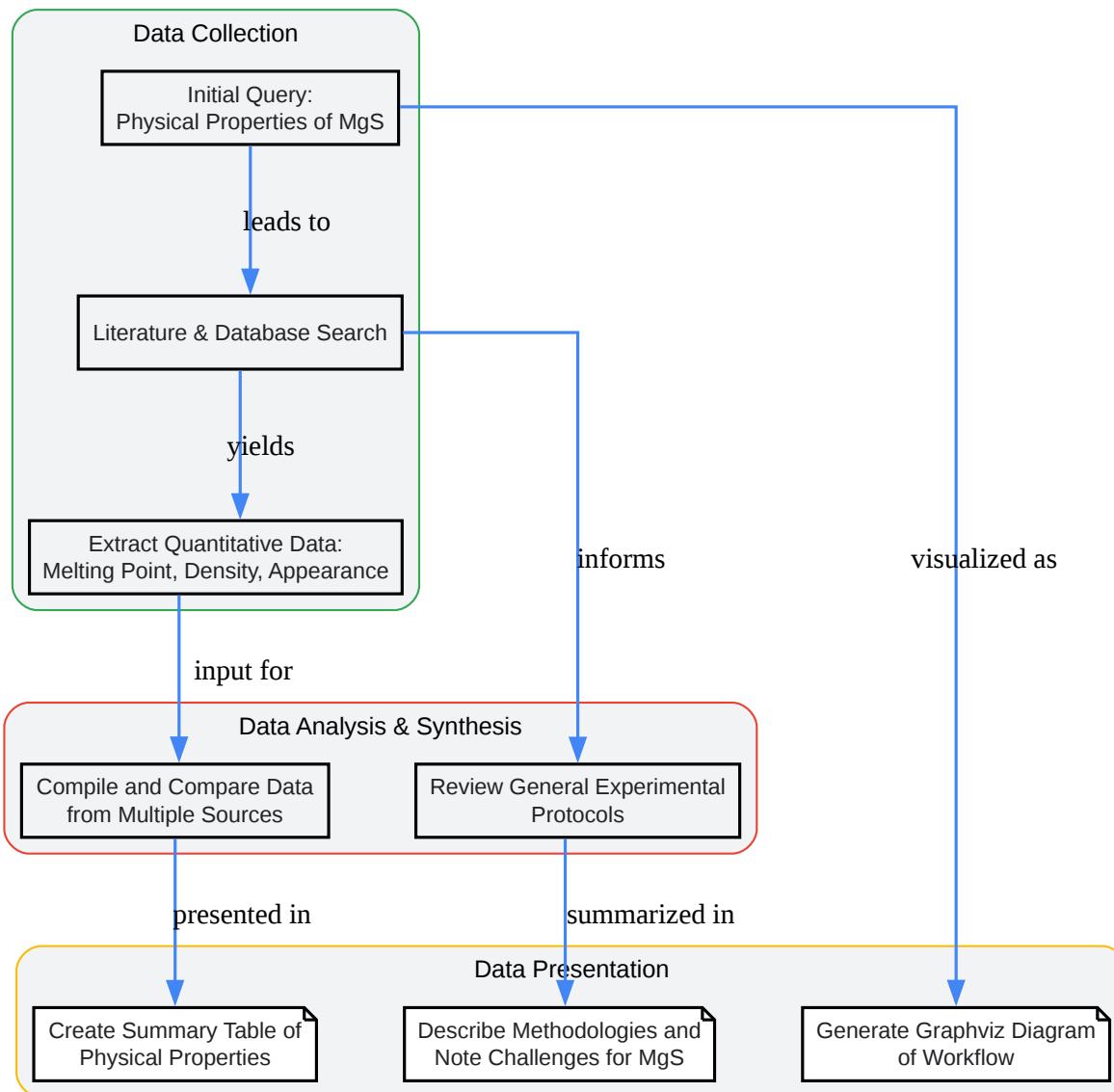
The density of a solid is typically determined by measuring its mass and volume.

- **For a Regularly Shaped Solid:** The mass can be measured using an analytical balance, and the volume can be calculated from its geometric dimensions.
- **For an Irregularly Shaped Solid (like a powder):** The water displacement method is commonly used.[16][17] A known volume of a liquid in which the solid is insoluble is measured in a graduated cylinder. The solid is then added to the liquid, and the new volume is recorded. The difference in volume represents the volume of the solid. The mass of the solid is measured separately, and the density is calculated.

Challenges with MgS: Magnesium Sulfide reacts with water, producing magnesium hydroxide and hydrogen sulfide gas.[\[1\]](#)[\[4\]](#)[\[10\]](#) Therefore, water cannot be used as the displacement liquid. An inert, non-reactive liquid in which MgS is insoluble would need to be used instead.

Logical Workflow for Data Acquisition and Presentation

The following diagram illustrates the logical workflow from initial data inquiry to the final presentation of the physical properties of Magnesium Sulfide.



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Caption: Logical workflow for MgS property data.

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